

Application Note: Quantitative Lipidomics using 17:0-22:4 PC-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-22:4 PC-d5

CAS No.: 2342575-43-1

Cat. No.: B15557799

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Introduction

Quantitative lipidomics is a critical tool for understanding the complex roles of lipids in health and disease. Accurate and precise quantification of lipid species is essential for biomarker discovery, drug development, and a deeper understanding of cellular processes. Stable isotope-labeled internal standards are indispensable for correcting for variations in sample preparation and mass spectrometric analysis. 17:0-22:4 Phosphatidylcholine-d5 (**17:0-22:4 PC-d5**) is a deuterated synthetic phosphatidylcholine that serves as an ideal internal standard for the quantification of phosphatidylcholine (PC) species, particularly those containing polyunsaturated fatty acids (PUFAs) like docosatetraenoic acid (22:4). Its unique mass allows it to be distinguished from endogenous lipids, ensuring accurate quantification.

This application note provides a detailed protocol for the use of **17:0-22:4 PC-d5** in a quantitative lipidomics workflow using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Product Specifications

Parameter	Specification
Product Name	1-heptadecanoyl-2-docosatetraenoyl-sn-glycero-3-phosphocholine-d5
Abbreviation	17:0-22:4 PC-d5
Molecular Formula	C ₄₇ H ₈₁ D ₅ NO ₈ P
Molecular Weight	829.21 g/mol
Purity	>99%
Storage	-20°C in a sealed container, protected from light

Quantitative Data Presentation

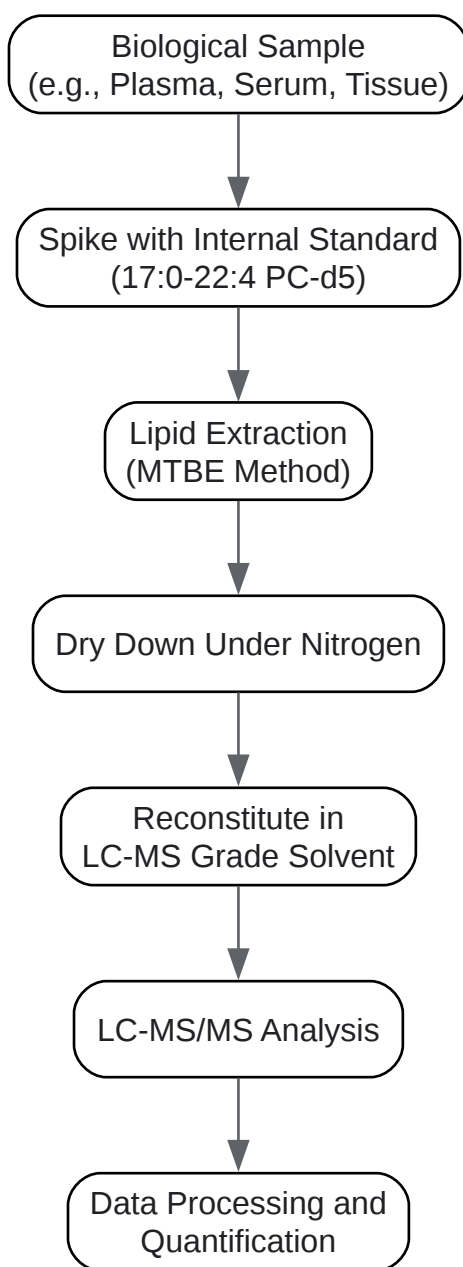
The following table presents representative concentrations of various phosphatidylcholine species, including those containing the 22:4 fatty acyl chain, in human plasma (NIST SRM 1950). These values were determined using LC-MS/MS with the aid of appropriate internal standards, demonstrating the utility of standards like **17:0-22:4 PC-d5** for accurate quantification.[\[1\]](#)

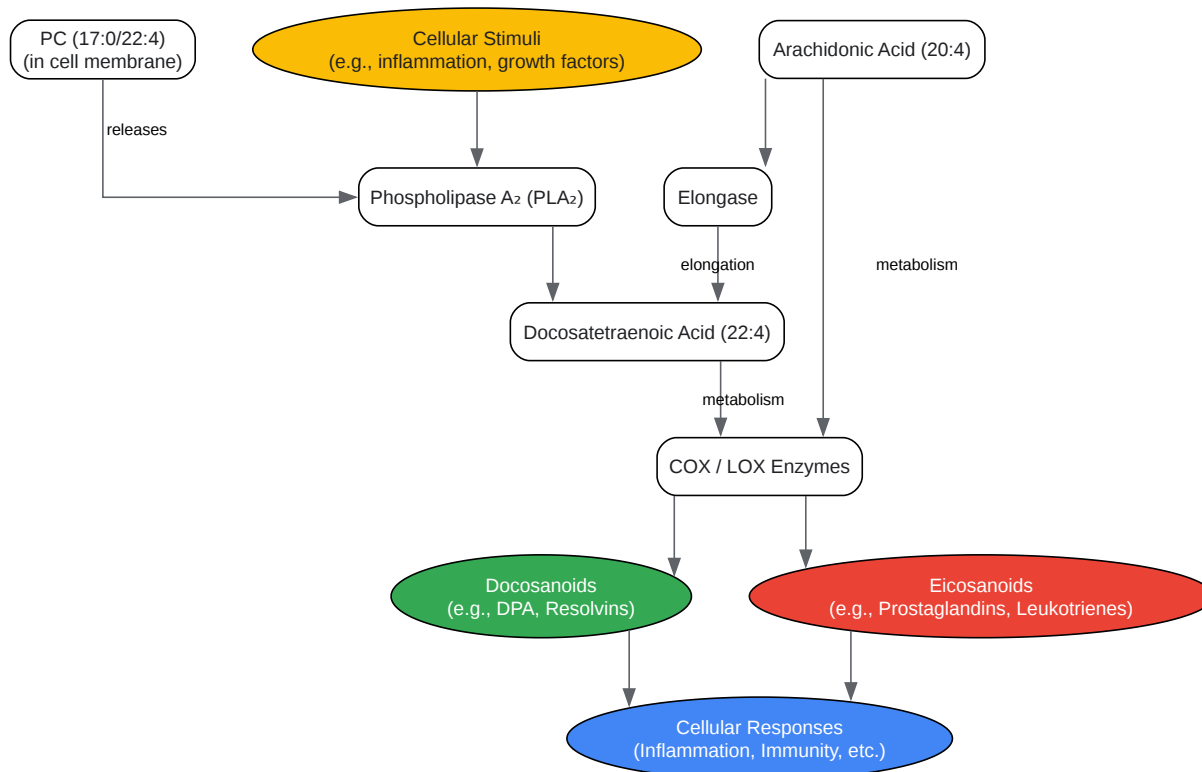
Phosphatidylcholine Species	Concentration (μmol/L) in NIST SRM 1950
PC(16:0/18:1)	135.3 ± 5.4
PC(16:0/18:2)	118.7 ± 4.7
PC(18:0/18:2)	88.9 ± 3.6
PC(18:1/18:2)	75.4 ± 3.0
PC(16:0/20:4)	48.5 ± 1.9
PC(18:0/20:4)	42.1 ± 1.7
PC(16:0/22:4)	Not explicitly quantified in this dataset, but related species are present
PC(18:0/22:4)	Not explicitly quantified in this dataset, but related species are present
PC(16:0/22:6)	18.9 ± 0.8
PC(18:0/22:6)	12.3 ± 0.5

Note: While the provided reference did not specifically quantify PC species with 22:4, the presence and quantification of other long-chain PUFA-containing PCs highlight the applicability of the methodology. The use of **17:0-22:4 PC-d5** would be crucial for the accurate determination of these and other related species.

Experimental Protocols

A generalized workflow for quantitative lipidomics using **17:0-22:4 PC-d5** is presented below.





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References

- 1. Quantitation of isobaric phosphatidylcholine species in human plasma using a hybrid quadrupole linear ion-trap mass spectrometer - PMC [pmc.ncbi.nlm.nih.gov]
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